

Application Notes and Protocols for 6-Keto Betamethasone ELISA Kit

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Compound of Interest

Compound Name: 6-Keto Betamethasone

Cat. No.: B15288790

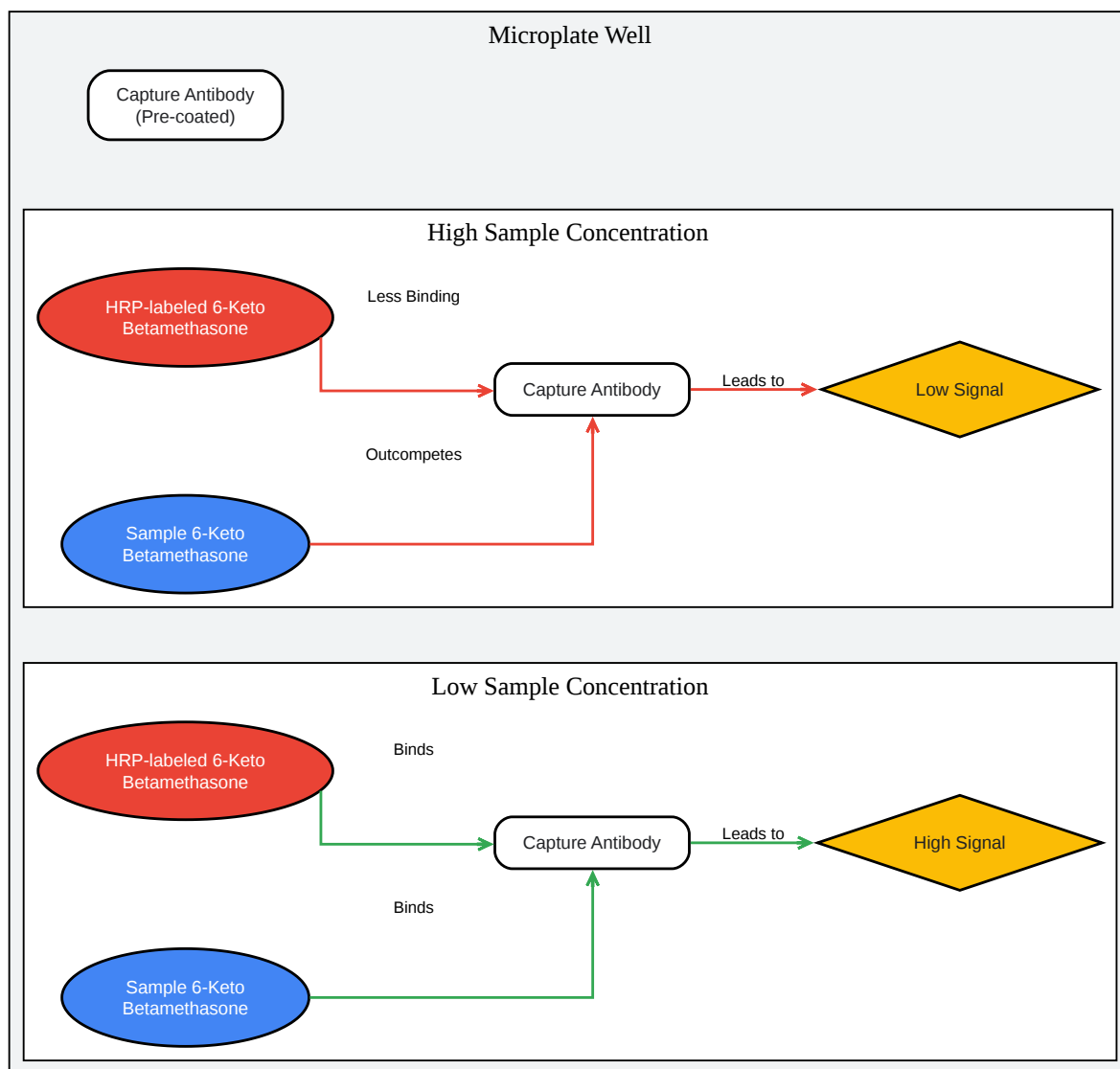
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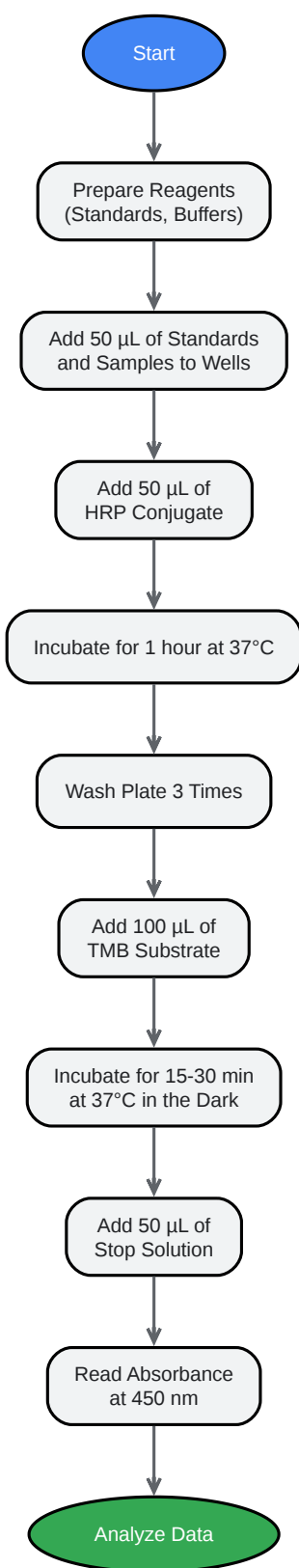
These application notes provide a detailed protocol for the quantitative determination of **6-Keto Betamethasone** in biological samples using a competitive Enzyme-Linked Immunosorbent Assay (ELISA). This document is intended for researchers, scientists, and drug development professionals.

Principle of the Assay

This ELISA kit operates on the principle of competitive binding. The microtiter plate is pre-coated with a capture antibody. When the sample or standard containing **6-Keto Betamethasone** is added to the wells along with a fixed amount of horseradish peroxidase (HRP)-labeled **6-Keto Betamethasone**, the unlabeled **6-Keto Betamethasone** from the sample and the HRP-labeled **6-Keto Betamethasone** compete for the limited binding sites on the capture antibody. The amount of HRP-labeled conjugate bound to the antibody is inversely proportional to the concentration of **6-Keto Betamethasone** in the sample. After an incubation period, the unbound components are washed away. A substrate solution is then added, which reacts with the HRP enzyme to produce a colored product. The intensity of the color is measured spectrophotometrically at 450 nm. The concentration of **6-Keto Betamethasone** in the sample is determined by comparing its absorbance with a standard curve generated from known concentrations of **6-Keto Betamethasone**.^{[1][2][3]}

Principle of Competitive ELISA





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